

delphinidin chloride genotoxic antigenotoxic effects micronucleus test

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Compound Focus: Delphinidin chloride

CAS No.: 8012-95-1

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Experimental Data on Genotoxic and Antigenotoxic Effects

The table below summarizes the available experimental findings from the search results. A key point to note is that the search did not reveal studies that found delphinidin itself to be genotoxic.

Effect Type	Test System/Model	Genotoxic Agent Challenged	Key Finding on Delphinidin	Citation
Antigenotoxic	Mice bone marrow (Micronucleus test)	Cyclophosphamide	Significant reduction in DNA damage; biphasic dose-response.	[1]
Antigenotoxic	Mice bone marrow (Micronucleus test)	Procarbazine	Dose-related reduction in genotoxicity.	[1]
Antigenotoxic	HT-29 colon carcinoma cells (Comet assay)	Altertoxin II (ATX-II) mycotoxin	Potent protective effect against DNA damage.	[2]

Effect Type	Test System/Model	Genotoxic Agent Challenged	Key Finding on Delphinidin	Citation
Not Genotoxic	Polar extract of Jaboticaba peel (rich in delphinidin-3-glucoside) in Mice bone marrow (Micronucleus test)	(None, tested alone)	The extract showed no mutagenic/DNA damaging effects.	[3]

Detailed Experimental Protocols

Here are the methodologies for the key experiments cited in the table.

In Vivo Micronucleus Test in Mice

This protocol is based on the study that assessed the protective effects of anthocyanidins against chemotherapeutic drugs [1].

- **Animal Model:** Mice.
- **Test Substance Administration:** Delphinidin was administered to the mice intraperitoneally or via oral gavage.
- **Genotoxin Challenge:** A known genotoxic chemotherapeutic drug (e.g., cyclophosphamide, procarbazine, or cisplatin) was injected 30 minutes after delphinidin administration.
- **Sample Collection:** Bone marrow was extracted from the femurs of the mice after a predetermined period (typically 24-30 hours post-genotoxin treatment).
- **Slide Preparation:** Bone marrow cells were smeared on glass slides and stained (commonly with Giemsa or a DNA-specific fluorescent dye like acridine orange).
- **Scoring and Analysis:** Micronucleated Polychromatic Erythrocytes (MNPEs) were scored under a microscope. A significant reduction in MNPE frequency in the delphinidin-pretreated group compared to the group that received only the genotoxin indicated an antigenotoxic effect.

In Vitro Comet Assay

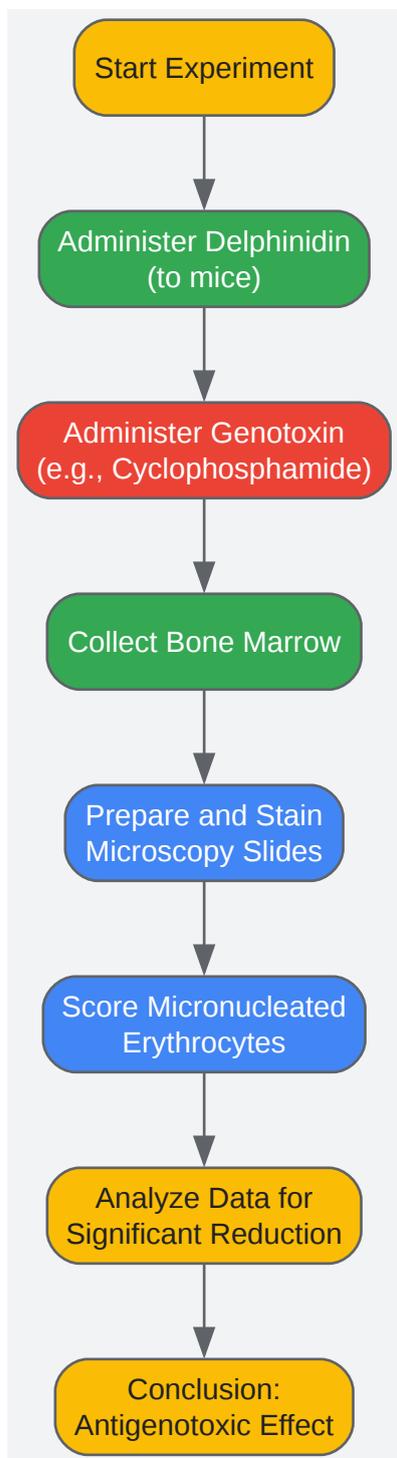
This protocol describes the experiment on HT-29 cells [2].

- **Cell Line:** Human colon carcinoma cells (HT-29).
- **Treatment:**
 - Cells were co-incubated with the mycotoxin ATX-II and delphinidin.
 - Control groups included cells treated with ATX-II alone and delphinidin alone.
- **Assay Execution:** After treatment, cells were embedded in agarose on a slide, lysed to remove cellular membranes, and subjected to electrophoresis under neutral or alkaline conditions.
- **Staining and Analysis:** DNA was stained with a fluorescent dye. Cells with DNA damage display a "comet" tail when viewed with a fluorescence microscope. The extent of DNA damage was quantified by measuring tail length or intensity. A reduction in comet parameters in the co-treatment group indicated protection by delphinidin.

Visualized Experimental Workflows

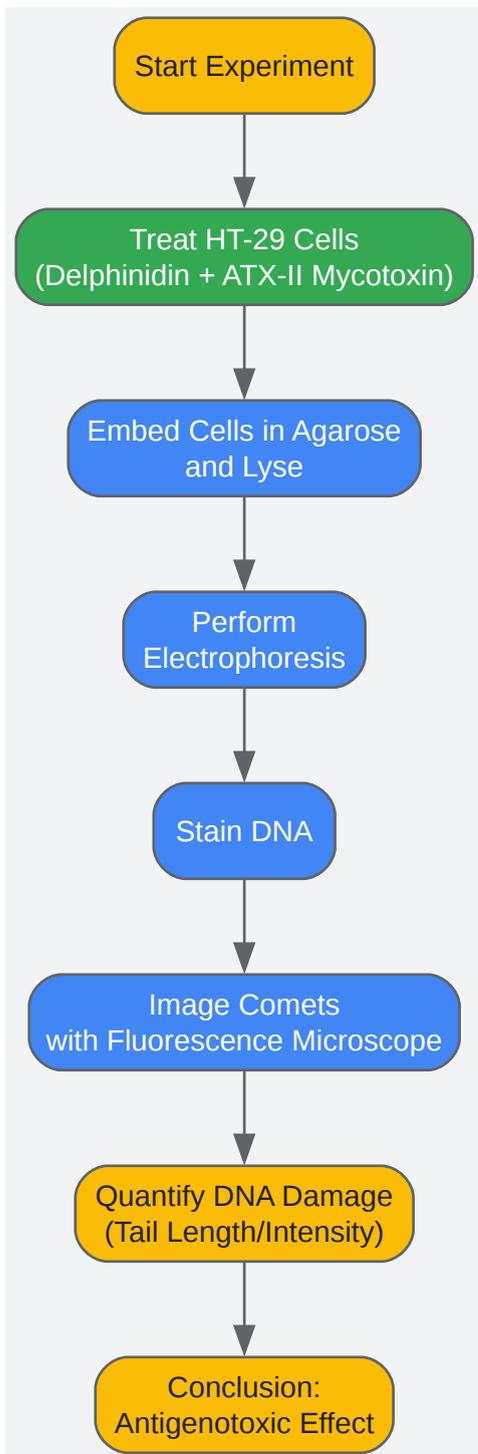
The diagrams below illustrate the logical sequence of the key experiments.

In Vivo Micronucleus Test Workflow



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In Vitro Comet Assay Workflow



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Interpretation and Key Considerations

- **Mechanism of Action:** The antigenotoxic effect is likely multifaceted. In the case of protecting against albertoxin II, delphinidin appeared to directly interact with and degrade the toxin [2]. For protection against chemotherapeutic drugs, reducing oxidative stress and modulating apoptosis pathways are potential mechanisms [1].
- **Biphasic Response:** The biphasic dose-response observed with delphinidin against cyclophosphamide [1] is a critical detail. It suggests that the protective effect is optimal within a specific dose range, and higher doses may be less effective, which is an important consideration for therapeutic application.
- **Limitations of Current Data:** The available data primarily shows delphinidin's role in preventing DNA damage caused by other agents. A definitive conclusion that delphinidin is "non-genotoxic" requires more direct testing following standardized guidelines (e.g., OECD TG 474).

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